

# Application Notes and Protocols for ENMD-1068 Hydrochloride in Animal Studies

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## Compound of Interest

Compound Name: ENMD-1068 hydrochloride

Cat. No.: B10824553

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This document provides detailed application notes and protocols for the preparation and administration of **ENMD-1068 hydrochloride** for in vivo animal studies. ENMD-1068 is a selective antagonist of Protease-Activated Receptor 2 (PAR2) and has shown potential in preclinical models of liver fibrosis and endometriosis.<sup>[1][2]</sup>

## Physicochemical Properties and Solubility

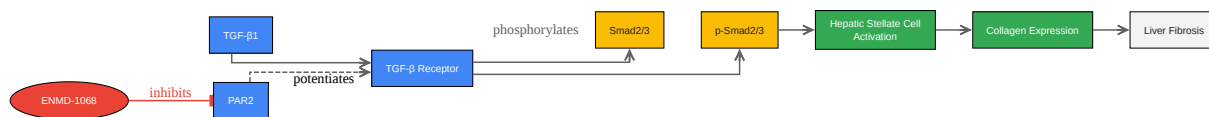
**ENMD-1068 hydrochloride** is soluble in water and dimethyl sulfoxide (DMSO).<sup>[1]</sup> For animal studies, it is often prepared as a suspension.

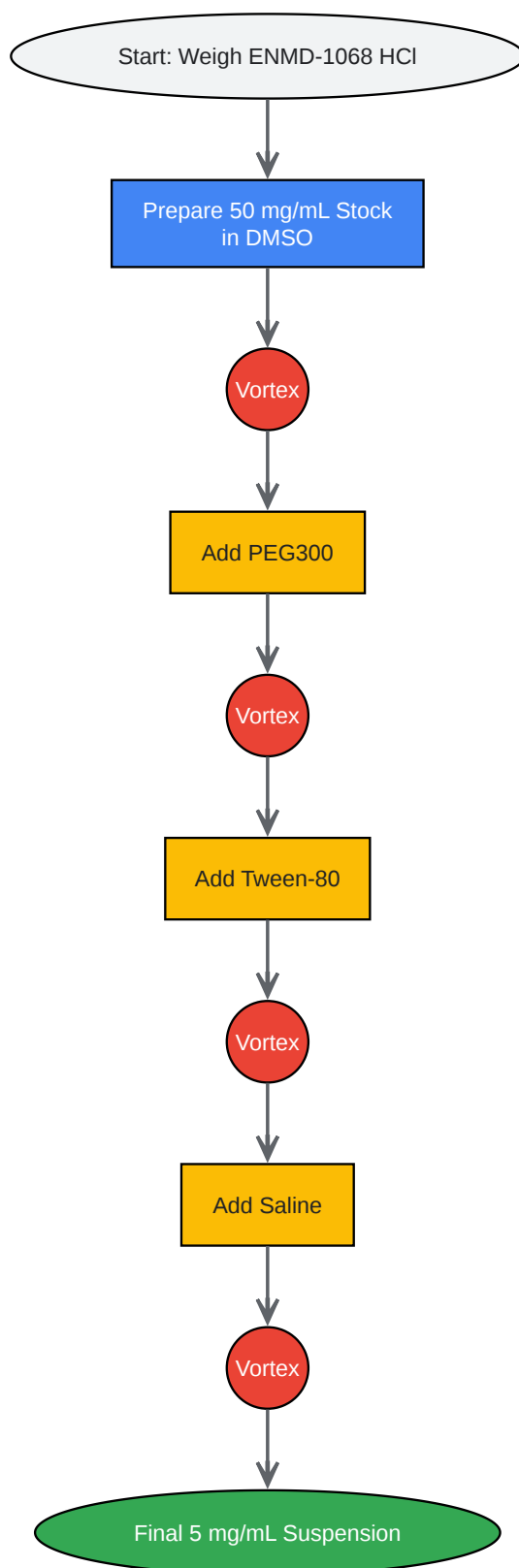
Table 1: Solubility of **ENMD-1068 Hydrochloride**

Solvent	Concentration	Notes
DMSO	200 mg/mL (625.25 mM)	Requires sonication. Hygroscopic DMSO can affect solubility; use freshly opened solvent. <sup>[1]</sup>
Water	100 mg/mL (312.63 mM)	Requires sonication. <sup>[1]</sup>

## Mechanism of Action

ENMD-1068 functions as a selective antagonist of PAR2. In the context of liver fibrosis, it has been shown to reduce the activation of hepatic stellate cells (HSCs) and subsequent collagen expression by inhibiting the TGF- $\beta$ 1/Smad signaling pathway.[1][2][3] This pathway plays a critical role in the production of collagen and the progression of fibrosis.[1] In endometriosis models, ENMD-1068 has demonstrated anti-inflammatory and anti-angiogenic effects, inhibiting the growth of endometriotic lesions.[4][5]





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